

A Comprehensive Technical Overview of Fluocortolone: Molecular Characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Locicortolone

Cat. No.: B1675003

[Get Quote](#)

This technical guide serves as a resource for researchers, scientists, and professionals engaged in drug development, providing core information on the molecular properties of the synthetic glucocorticoid, fluocortolone.

Fluocortolone is a corticosteroid utilized for its anti-inflammatory properties in topical applications for various skin conditions.^[1] A thorough understanding of its fundamental molecular characteristics is essential for research and development in this area.

Molecular Formula and Weight

The chemical identity of a compound is fundamentally defined by its molecular formula and weight. These parameters are critical for a wide range of applications, from analytical characterization to dosage calculations.

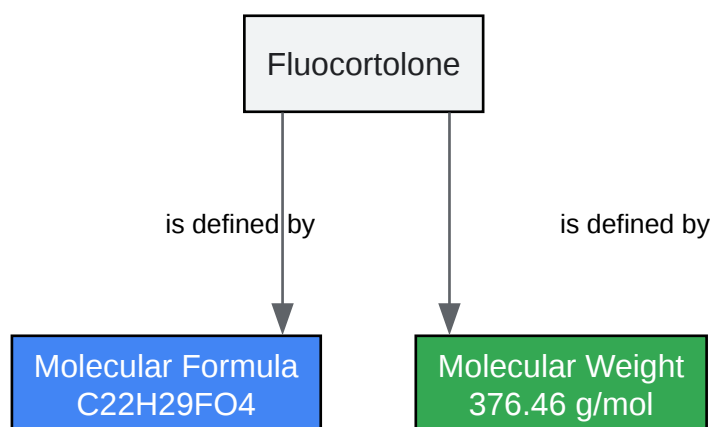
Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₉ FO ₄	^[2] ^[3] ^[4]
Molecular Weight	376.46 g/mol	^[2] ^[4]

The molecular formula, C₂₂H₂₉FO₄, indicates that each molecule of fluocortolone is composed of 22 carbon atoms, 29 hydrogen atoms, one fluorine atom, and four oxygen atoms. This specific atomic composition results in a molecular weight of approximately 376.46 grams per mole.^[2]^[4]^[5] It is important to distinguish fluocortolone from its esters, such as

fluocortolone pivalate and fluocortolone caproate, which have different molecular formulas and weights due to the addition of ester groups.[6][7][8][9]

Chemical Structure and Identification

A visual representation of the relationship between fluocortolone and its core molecular identifiers is provided below. This diagram illustrates the direct link between the common name of the compound and its fundamental chemical properties.



[Click to download full resolution via product page](#)

Core molecular properties of fluocortolone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fluocortolone | C22H29FO4 | CID 9053 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. usbio.net [usbio.net]
- 3. merckindex.rsc.org [merckindex.rsc.org]
- 4. Fluocortolone [drugfuture.com]
- 5. chemigran.com [chemigran.com]

- 6. Fluocortolone Pivalate | 29205-06-9 | Benchchem [benchchem.com]
- 7. Fluocortolone Pivalate | C27H37FO5 | CID 119871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Fluocortolone | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 9. Fluocortolone Caproate | C28H39FO5 | CID 20054915 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Overview of Fluocortolone: Molecular Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675003#fluocortolone-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com